

4-Pentylbenzoyl chloride molecular structure and formula

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Compound of Interest

Compound Name: 4-Pentylbenzoyl chloride

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An In-depth Technical Guide to 4-Pentylbenzoyl Chloride

This technical guide provides a comprehensive overview of **4-Pentylbenzoyl chloride**, a key chemical intermediate. It is intended for researchers, scientists, and professionals in the fields of organic chemistry, materials science, and drug development. This document details its molecular structure, physicochemical properties, synthesis protocols, and key reactions, presenting quantitative data in accessible tables and illustrating workflows with diagrams.

Molecular Structure and Formula

4-Pentylbenzoyl chloride is an aromatic acyl chloride characterized by a benzene ring substituted with a pentyl group and a carbonyl chloride group at the para position.

Chemical Identifiers

Identifier	Value
IUPAC Name	4-pentylbenzoyl chloride[1][2]
Molecular Formula	C ₁₂ H ₁₅ ClO[1][2][3][4]
CAS Number	49763-65-7[1][3][4]
SMILES	CCCCC1=CC=C(C=C1)C(=O)Cl[1][3]

| InChI Key | FBBRKYLXMNQFQU-UHFFFAOYSA-N[1][3] |

Physicochemical Properties

The physical and chemical properties of **4-Pentylbenzoyl chloride** are summarized in the table below. These properties are crucial for its handling, storage, and application in various chemical syntheses.

Quantitative Data Summary

Property	Value
Molecular Weight	210.70 g/mol [1][3]
Appearance	Liquid[3]
Density	1.036 g/mL at 25 °C[3]
Boiling Point	95 °C at 0.20 mmHg[5]
Refractive Index	n _{20/D} 1.53[3]

| Flash Point | 113 °C (closed cup)[3] |

Synthesis of 4-Pentylbenzoyl Chloride

The most common laboratory-scale synthesis of **4-pentylbenzoyl chloride** involves the chlorination of 4-pentylbenzoic acid. The following is a detailed experimental protocol adapted from established methods.

Experimental Protocol: Synthesis from 4-Pentylbenzoic Acid

Materials:

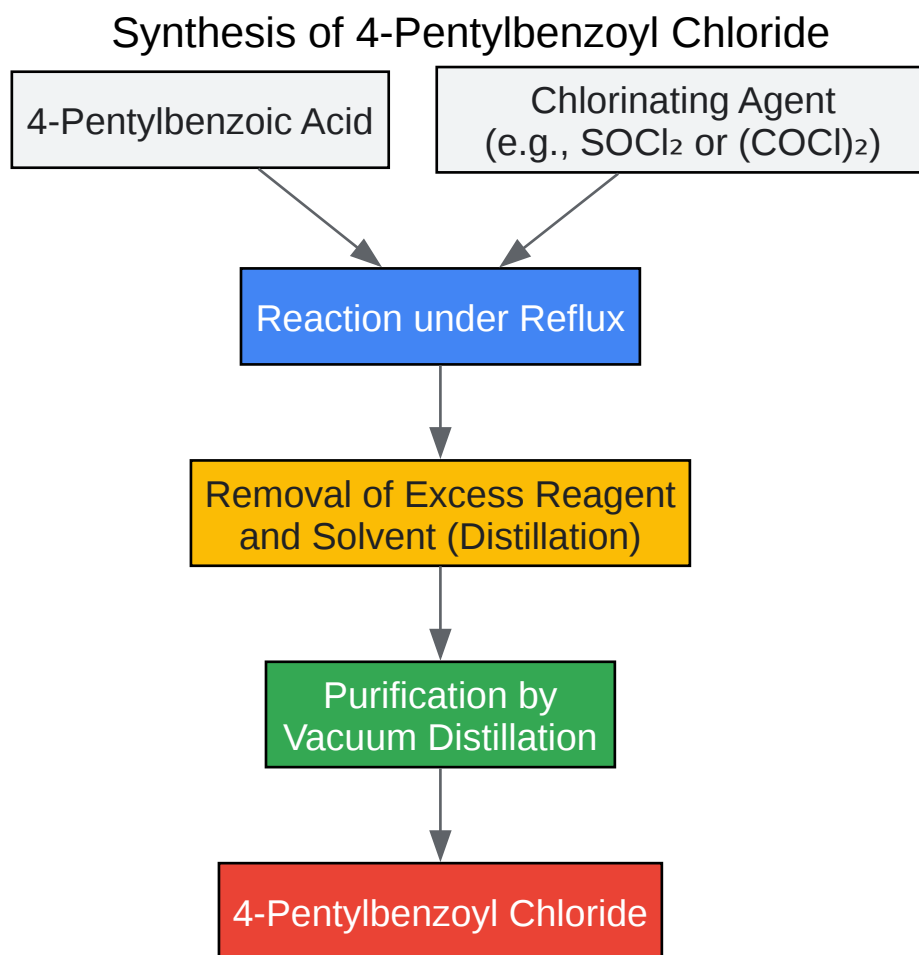
- 4-Pentylbenzoic acid
- Thionyl chloride (SOCl₂) or Oxalyl chloride ((COCl)₂)
- Anhydrous dichloromethane (DCM) or another suitable inert solvent

- Ice bath
- Round-bottom flask
- Reflux condenser with a gas outlet to a trap
- Magnetic stirrer
- Distillation apparatus

Procedure:

- In a dry round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 4-pentylbenzoic acid in an excess of thionyl chloride. Alternatively, use a stoichiometric amount of oxalyl chloride in an inert solvent like anhydrous DCM.
- Gently reflux the mixture. The reaction progress can be monitored by the cessation of gas evolution (HCl and SO₂ for thionyl chloride, or HCl, CO, and CO₂ for oxalyl chloride).
- After the reaction is complete, remove the excess thionyl chloride or solvent and oxalyl chloride by distillation under reduced pressure.
- The crude **4-pentylbenzoyl chloride** is then purified by vacuum distillation to yield the final product.

Logical Workflow for Synthesis



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Caption: General workflow for the synthesis of **4-pentylbenzoyl chloride**.

Chemical Reactivity and Applications

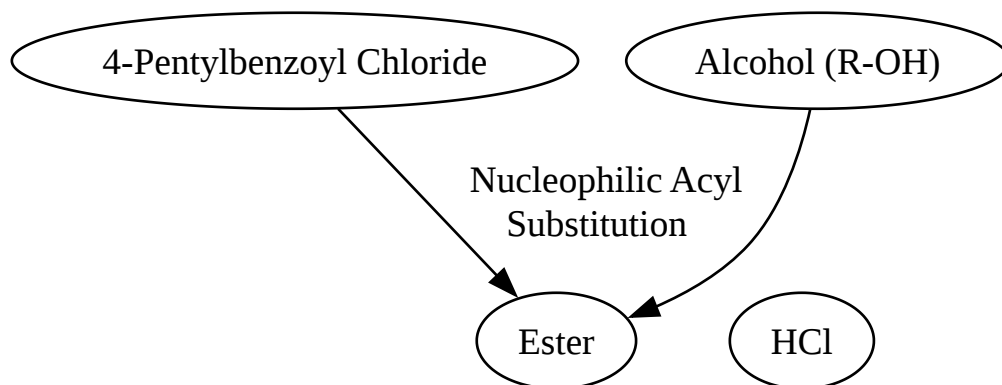
As an acyl chloride, **4-pentylbenzoyl chloride** is a reactive compound that readily undergoes nucleophilic acyl substitution. This reactivity makes it a valuable intermediate in the synthesis of various organic molecules.

General Reactions: Acyl chlorides like **4-pentylbenzoyl chloride** react with a variety of nucleophiles to form different functional groups:

- Water: Hydrolyzes to form the corresponding carboxylic acid (4-pentylbenzoic acid).
- Alcohols: React to form esters.

- Amines: React to form amides.
- Carboxylates: React to form acid anhydrides.

A notable application is its use in the synthesis of 3-O-acyl derivatives through reaction with betulinic acid.



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